

Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$ molecular weight and formula

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Compound of Interest

Compound Name: Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$

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Introduction to Isotopically Labeled Glycine

Glycine, the simplest proteinogenic amino acid, has a standard molecular formula of $\text{C}_2\text{H}_5\text{NO}_2$. [1][2] Isotopic labeling involves the substitution of one or more of its constituent atoms with their heavier, stable isotopes. The specific variant, Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$, is a powerful tool in analytical and biomedical research due to its distinct mass shift compared to its natural counterpart.

Molecular Formula and Structure

The molecular formula for standard glycine is $\text{C}_2\text{H}_5\text{NO}_2$. In the case of Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$, the formula is written to reflect the specific isotopes used:

- $[^{13}\text{C}]_2\text{H}_3[^{15}\text{N}]\text{O}_2[{}^2\text{H}]_2$ or $[^{13}\text{C}]_2[{}^1\text{H}]_3[^{15}\text{N}]\text{O}_2[{}^2\text{H}]_2$

This formula indicates that both carbon atoms are the carbon-13 isotope, the nitrogen atom is the nitrogen-15 isotope, and two of the five hydrogen atoms are deuterium (${}^2\text{H}$). The remaining three hydrogen atoms are the common protium isotope (${}^1\text{H}$), and the two oxygen atoms are the most abundant oxygen-16 isotope.

Molecular Weight Calculation

The molecular weight of an isotopically labeled compound is calculated by summing the precise masses of its constituent isotopes. The standard molecular weight of glycine is approximately 75.067 g/mol. [2] The calculation for the labeled variant is detailed below.

Experimental Protocols: Mass Determination

The precise atomic masses of the stable isotopes used for this calculation are determined by high-resolution mass spectrometry. These values are internationally recognized and provide the basis for accurate molecular weight calculations of labeled compounds.

- Carbon-13 (^{13}C): The isotopic mass is 13.003354835 Da.[\[3\]](#)
- Nitrogen-15 (^{15}N): The isotopic mass is 15.0001088983 Da.[\[4\]](#)
- Deuterium (^2H): The isotopic mass is 2.014101777844 Da.
- Protium (^1H): The isotopic mass is 1.007825031898 Da.
- Oxygen-16 (^{16}O): The isotopic mass is 15.994914619 Da.

The molecular weight of Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$ is calculated as follows:

$$(2 * \text{Mass of } ^{13}\text{C}) + (1 * \text{Mass of } ^{15}\text{N}) + (2 * \text{Mass of } ^2\text{H}) + (3 * \text{Mass of } ^1\text{H}) + (2 * \text{Mass of } ^{16}\text{O}) = \\ (2 * 13.003354835) + (1 * 15.0001088983) + (2 * 2.014101777844) + (3 * 1.007825031898) + \\ (2 * 15.994914619) = 26.00670967 + 15.0001088983 + 4.028203555688 + 3.023475095694 + \\ 31.989829238 = 80.048326457682 \text{ Da}$$

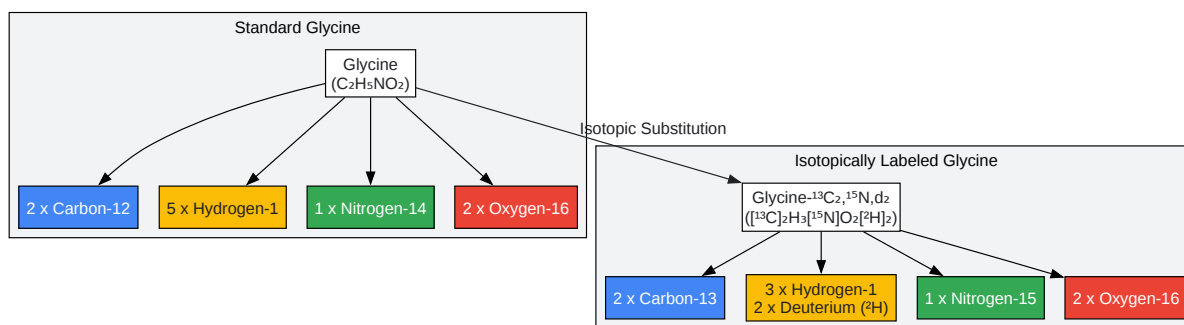
Data Presentation: Summary Table

The following table summarizes the molecular formula and weight of standard glycine and its isotopically labeled form for direct comparison.

Compound	Molecular Formula	Molar Mass (g/mol)	Monoisotopic Mass (Da)
Glycine (Standard)	$\text{C}_2\text{H}_5\text{NO}_2$	75.067	75.0320284
Glycine- $^{13}\text{C}_2,^{15}\text{N},\text{d}_2$	$[^{13}\text{C}]_2\text{H}_3[^{15}\text{N}]\text{O}_2[^2\text{H}]_2$	80.083	80.0483265

Visualization of Isotopic Labeling

The following diagram illustrates the logical relationship between standard glycine and its isotopically labeled derivative, highlighting the specific elemental substitutions.



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Isotopic substitution workflow for creating labeled glycine.

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References

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